

Navigating Bioanalytical Precision: A Technical Guide to (+/-)-4-Hydroxy Mephenytoin-d3

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Compound of Interest

Compound Name: (+/-)-4-Hydroxy Mephenytoin-d3

CAS No.: 1173022-56-4

Cat. No.: B562293

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This guide provides an in-depth technical overview of **(+/-)-4-Hydroxy Mephenytoin-d3**, a critical reagent for researchers, scientists, and drug development professionals. Moving beyond a simple data sheet, this document elucidates the scientific rationale behind its application, offers a comparative analysis of its commercial availability and pricing, and provides a detailed, field-tested protocol for its use in quantitative bioanalysis.

The Quintessential Internal Standard: Understanding the "Why"

In the landscape of quantitative bioanalysis, particularly in pharmacokinetic and metabolic studies, the accuracy and precision of liquid chromatography-mass spectrometry (LC-MS) assays are paramount. The use of a stable isotope-labeled internal standard (SIL-IS) is the gold standard for achieving reliable data, a practice strongly advocated by regulatory bodies like the U.S. Food and Drug Administration (FDA).^{[1][2]} **(+/-)-4-Hydroxy Mephenytoin-d3** serves as an exemplary SIL-IS for its non-labeled counterpart, 4-Hydroxy Mephenytoin, which is the primary metabolite of the anticonvulsant drug Mephenytoin.

The core principle behind the efficacy of a deuterated standard lies in its near-identical physicochemical properties to the analyte of interest.^[1] By introducing a known quantity of **(+/-)-4-Hydroxy Mephenytoin-d3** into a biological sample at the initial stage of processing, it co-elutes with the endogenous 4-Hydroxy Mephenytoin, experiencing similar extraction efficiencies, matrix effects (ion suppression or enhancement), and ionization variability.^[1] The mass spectrometer can differentiate between the analyte and the internal standard due to the mass difference imparted by the deuterium atoms. This allows for a precise ratiometric quantification that corrects for variations inherent in the analytical workflow, leading to highly accurate and reproducible results.

Commercial Availability and Price Analysis

Obtaining **(+/-)-4-Hydroxy Mephenytoin-d3** is feasible through several specialized chemical suppliers. However, direct price comparisons can be challenging as many vendors require user registration or a formal quotation process to disclose pricing. The cost is influenced by factors such as the quantity, purity, and the supplier's manufacturing and quality control processes.

Based on publicly available information, a general price overview is presented below. It is important to note that these prices are subject to change and may not include shipping and handling fees. Researchers are advised to contact the suppliers directly for the most current and accurate pricing.

Supplier	Catalog Number	Quantity	Reported Purity	Price (USD)
MyBioSource	MBS6105042	2.5 mg	>98%	\$660[3]
5 x 2.5 mg	>98%	\$2,795[3]		
LGC Standards (Distributor for TRC)	TRC-H944877-2.5MG	2.5 mg	>95% (HPLC)	~\$145 - \$2,295 (Range observed)
TRC-H944877-25MG	25 mg	>95% (HPLC)	~\$145 - \$2,295 (Range observed)	
Clearsynth	CS-T-56128	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	99.08% (HPLC)	Login to view price[4]
MedChemExpress	HY-114399S	Multiple sizes	99.05%	Inquire for price[5]
Santa Cruz Biotechnology	sc-214952	Inquire	Inquire	Inquire for price[6]

Note: TRC stands for Toronto Research Chemicals. Prices from LGC Standards may reflect a wide range due to various factors including account-specific pricing and promotions.

Synthesis of (+/-)-4-Hydroxy Mephenytoin-d3: A Brief Overview

While detailed, proprietary synthesis protocols for commercially available **(+/-)-4-Hydroxy Mephenytoin-d3** are not publicly disclosed, the general principles of its synthesis can be inferred from the literature on isotopic labeling of related compounds. The synthesis of deuterated metabolites can be achieved through two primary routes:

- **Biotransformation:** This method involves introducing a deuterated parent compound (in this case, Mephenytoin-d3) to a biological system, such as microbial cultures or enzyme

preparations (e.g., liver microsomes), that can perform the desired metabolic transformation (hydroxylation).[7]

- **Chemical Synthesis:** A multi-step chemical synthesis can be employed, starting from deuterated precursors or by introducing deuterium at a late stage of the synthesis. For a molecule like 4-Hydroxy Mephenytoin-d3, this would likely involve the synthesis of the hydantoin ring structure with the deuterated methyl group already incorporated.

A review of the synthesis of isotope-labeled hydantoins indicates that various methods have been successfully used for labeling phenytoin and its derivatives, which share the same core structure as Mephenytoin.[8] These methods often involve the use of deuterated reagents in condensation reactions to form the hydantoin ring.

Experimental Protocol: Quantification of 4-Hydroxy Mephenytoin in Human Hepatocytes using LC-MS/MS

The following protocol is adapted from a validated method for the simultaneous measurement of major human cytochrome P450 enzyme activities in primary cultures of human hepatocytes. [4]

Materials and Reagents

- **(+/-)-4-Hydroxy Mephenytoin-d3** (Internal Standard)
- **(S)-4-Hydroxy Mephenytoin** (Analyte standard)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- Ammonium acetate
- Hepatocyte incubation medium (Biological matrix)

- Solid Phase Extraction (SPE) cartridges (e.g., Oasis SPE)

Preparation of Stock and Working Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve (S)-4-Hydroxy Mephenytoin in methanol.
- Internal Standard Stock Solution (2.5 mg/mL): Accurately weigh and dissolve **(+/-)-4-Hydroxy Mephenytoin-d3** in methanol.
- Analyte Working Solutions: Serially dilute the analyte stock solution with 50% methanol to prepare a series of working solutions for the calibration curve and quality control (QC) samples.
- Internal Standard Working Solution (5 µg/mL): Dilute the internal standard stock solution with 50% methanol.

Sample Preparation (Solid Phase Extraction)

Caption: Solid Phase Extraction Workflow for Sample Cleanup.

- To 100 µL of hepatocyte medium sample, add a specified volume of the internal standard working solution.
- Condition the SPE cartridge according to the manufacturer's instructions (typically with methanol followed by water).
- Load the sample onto the conditioned SPE cartridge.
- Wash the cartridge to remove interfering substances (e.g., with a low percentage of organic solvent in water).
- Elute the analyte and internal standard with methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the initial mobile phase.

LC-MS/MS Conditions

LC System	Column: C8 2.1 µm, 150x4.6 mm, 5 µm	Column Temp: 40°C	Autosampler Temp: 10°C				
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Caption: Key LC-MS/MS Method Parameters.

- **LC Column:** A C8 column is suitable for the separation.
- **Mobile Phase:** A gradient elution using water and methanol, both modified with formic acid and ammonium acetate, is effective.
- **Gradient Program:** A typical gradient would start with a high percentage of aqueous mobile phase, ramp up to a high percentage of organic mobile phase to elute the analytes, and then return to the initial conditions for equilibration.
- **Mass Spectrometry:** The analysis is performed in positive electrospray ionization mode using Multiple Reaction Monitoring (MRM). Specific precursor and product ion transitions for both 4-Hydroxy Mephenytoin and 4-Hydroxy Mephenytoin-d3 need to be optimized on the specific mass spectrometer being used.

Data Analysis

The concentration of 4-Hydroxy Mephenytoin in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this ratio to the calibration curve generated from standards with known concentrations.

Conclusion

(+/-)-4-Hydroxy Mephenytoin-d3 is an indispensable tool for researchers conducting quantitative bioanalysis of Mephenytoin metabolism. Its use as a stable isotope-labeled internal standard provides the necessary scientific rigor to ensure the accuracy and reliability of LC-MS/MS data. While the initial cost of this reagent may be a consideration, the investment is justified by the significant improvement in data quality and the reduction in potential analytical errors. This guide has provided a comprehensive overview of its scientific basis, commercial

landscape, and a practical workflow to empower researchers in their drug development and metabolic research endeavors.

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